

Protocol for Caffeidine Acid Sodium Salt standard preparation

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Compound of Interest

Compound Name: Caffeidine Acid Sodium Salt

Cat. No.: B1157341

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Application Note & Protocol: **Caffeidine Acid Sodium Salt** Standard Preparation

Part 1: Executive Summary & Chemical Context

Objective: To establish a robust, chemically sound protocol for the preparation, handling, and storage of **Caffeidine Acid Sodium Salt** (Sodium 1-methyl-4-[methyl(methylcarbamoyl)amino]-1H-imidazole-5-carboxylate).

Critical Scientific Insight (The "Why"): Caffeidine Acid is a hydrolytic degradation product of Caffeine (1,3,7-trimethylxanthine). Unlike stable caffeine metabolites, Caffeidine Acid is chemically labile.

- **The Instability Trap:** In the presence of protons (acidic or even neutral pH with dissolved CO₂), the carboxylate group protonates to form the free acid, which rapidly undergoes spontaneous decarboxylation to form Caffeidine (Impurity E).
- **The Solution:** The sodium salt form is stabilized only in an alkaline environment. Standard preparation protocols using pure water or methanol will lead to partial degradation and erroneous quantitative data. This protocol utilizes a pH-controlled alkaline diluent to lock the molecule in its stable carboxylate state.

Chemical Identity:

Parameter	Specification
Common Name	Caffeidine Acid Sodium Salt (Caffeine Impurity 1)
IUPAC Name	Sodium 1-methyl-4-[methyl(methylcarbamoyl)amino]-1H-imidazole-5-carboxylate
CAS Number	54536-15-1 (Acid form); Salt form varies by vendor
Molecular Formula	
Molecular Weight	~234.19 g/mol (Salt); 212.21 g/mol (Free Acid)
Solubility	High in water (pH > 8); Moderate in Methanol; Insoluble in non-polar solvents. [1] [2] [3]
Key Hazard	Hygroscopic; pH-sensitive degradation.

Part 2: Material Specifications & Safety

Reagents:

- Reference Standard: **Caffeidine Acid Sodium Salt** (>95% purity).
- Solvent A (Stabilizing Diluent): 10 mM Sodium Hydroxide (NaOH) in HPLC-grade water.
 - Why: Maintains pH ~11-12 to prevent protonation and subsequent decarboxylation.
- Solvent B (Organic Modifier): HPLC-grade Methanol (MeOH).
- Inert Gas: Nitrogen () or Argon.

Equipment:

- Analytical Balance (readability 0.01 mg).
- Anti-static gun (Ionizer) – Critical for hygroscopic salts.
- Amber Volumetric Flasks (Class A).
- Ultrasonic Bath (temperature controlled).

Part 3: Preparation Protocol

Phase 1: Environmental Control

The sodium salt is hygroscopic.[4] Moisture absorption alters the effective mass and can introduce carbonic acid (from atmospheric CO₂), locally lowering pH.

- Equilibrate the reference standard vial to room temperature in a desiccator before opening.
- Use an anti-static gun on the weighing boat and spatula to prevent static scattering of the light powder.
- Limit exposure to air; recap the vial immediately after weighing.

Phase 2: Stock Solution Preparation (1.0 mg/mL)

Target Concentration: 1.0 mg/mL (as Sodium Salt) Diluent: 10 mM NaOH : Methanol (90:10 v/v)

- Weighing: Accurately weigh 10.0 mg of **Caffeidine Acid Sodium Salt** into a 10 mL amber volumetric flask.
 - Record exact weight () to 0.01 mg.
- Dissolution (The Stabilization Step):
 - Add approx. 6 mL of 10 mM NaOH.

- Note: Do NOT use pure water. The alkalinity of the NaOH ensures the carboxylate remains deprotonated.
- Swirl gently. If necessary, sonicate for 30 seconds. Avoid heat generation.
- Volume Adjustment:
 - Add 1 mL of Methanol (to aid wetting and prevent microbial growth).
 - Dilute to volume with 10 mM NaOH.
- Homogenization: Invert the flask 10 times.
- Storage: Transfer to HPLC vials with slit septa (to prevent vacuum formation) or store in PP tubes at -20°C.
 - Shelf Life: 1 week at 4°C; 1 month at -20°C. Discard if precipitate forms.

Phase 3: Working Standard Preparation

For calibration curves, dilute the Stock Solution using the same alkaline diluent (10 mM NaOH).

- Warning: Diluting this stock into an acidic buffer (e.g., 0.1% Formic Acid) will trigger immediate degradation to Caffeidine.

Part 4: Analytical Verification & Mechanism

To verify the standard, you must distinguish between the Intact Salt and the Degradant (Caffeidine).

HPLC Conditions (Alkaline Compatible):

- Column: Waters XBridge C18 or Phenomenex Gemini NX-C18 (High pH resistant).
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10.0).
- Mobile Phase B: Acetonitrile.
- Detection: UV @ 273 nm (Caffeine max) and 220 nm (Amide/Carboxyl).

- Logic: High pH mobile phase keeps the analyte as the salt. If a peak appears at the retention time of Caffeidine (verified separately), the standard has degraded.

Calculation of Purity (Self-Validating):

- Where

and

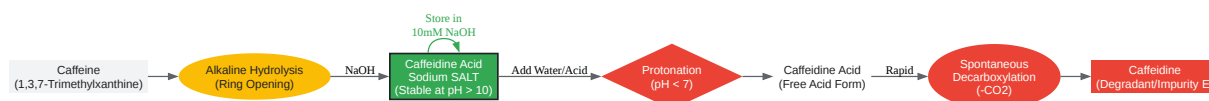
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- Correction Factor: ~0.906 (multiplied by mass of salt).

Part 5: Visualization of Stability & Workflow

Diagram 1: The Degradation Trap (Why pH Matters)

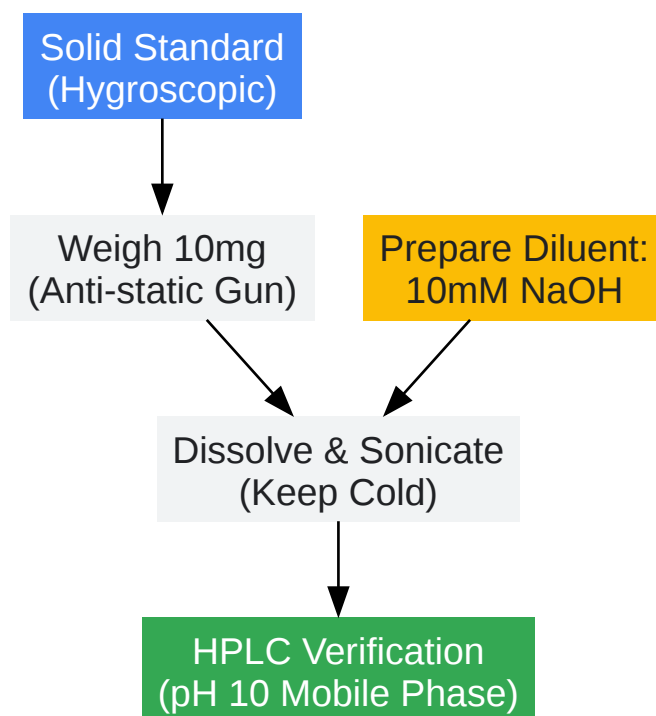
This diagram illustrates the chemical pathway that necessitates the alkaline protocol.



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Caption: The instability pathway of Caffeidine Acid. Protonation of the salt triggers rapid decarboxylation to Caffeidine. The protocol blocks this by maintaining high pH.

Diagram 2: Preparation Workflow



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Caption: Step-by-step workflow ensuring the integrity of the hygroscopic, pH-sensitive standard.

References

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